Technical Guide: 2-Amino-N,5-dimethylbenzamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-amino-N,5-dimethylbenzamide*
CAS No.:	*34810-84-9*
Cat. No.:	*B2853377*

Get Quote

Nomenclature, Synthesis, and Structural Characterization

Executive Summary & Pharmaceutical Relevance

2-Amino-N,5-dimethylbenzamide (CAS: 34810-84-9) is a critical pharmacophore in medicinal chemistry, serving as a foundational scaffold for the anthranilamide class of compounds. This structural motif is integral to the design of:

- Ryanodine Receptor Modulators: It is a structural homolog to Chlorantraniliprole and Cyantraniliprole, widely used in agrochemistry for their potent insecticidal properties via calcium channel activation.
- Kinase Inhibitors: The 2-aminobenzamide core functions as a hydrogen bond donor/acceptor pair, mimicking the adenosine ring of ATP in the hinge region of various kinases (e.g., HDAC inhibitors, PI3K inhibitors).
- Epigenetic Modulators: Derivatives of this scaffold are explored in the synthesis of benzamide-based Histone Deacetylase (HDAC) inhibitors.

© 2026 BenchChem. All rights reserved.

This guide provides a rigorous breakdown of its IUPAC nomenclature, a self-validating synthetic protocol via the isatoic anhydride route, and structural characterization data.

Nomenclature Deconstruction (IUPAC)

Correct chemical nomenclature is not merely labeling; it is the logic of structure. For **2-amino-N,5-dimethylbenzamide**, the name is derived using the IUPAC "Blue Book" priority rules (P-66.1).

Hierarchical Logic

- Principal Functional Group: The Amide (

) has higher priority than the amine (

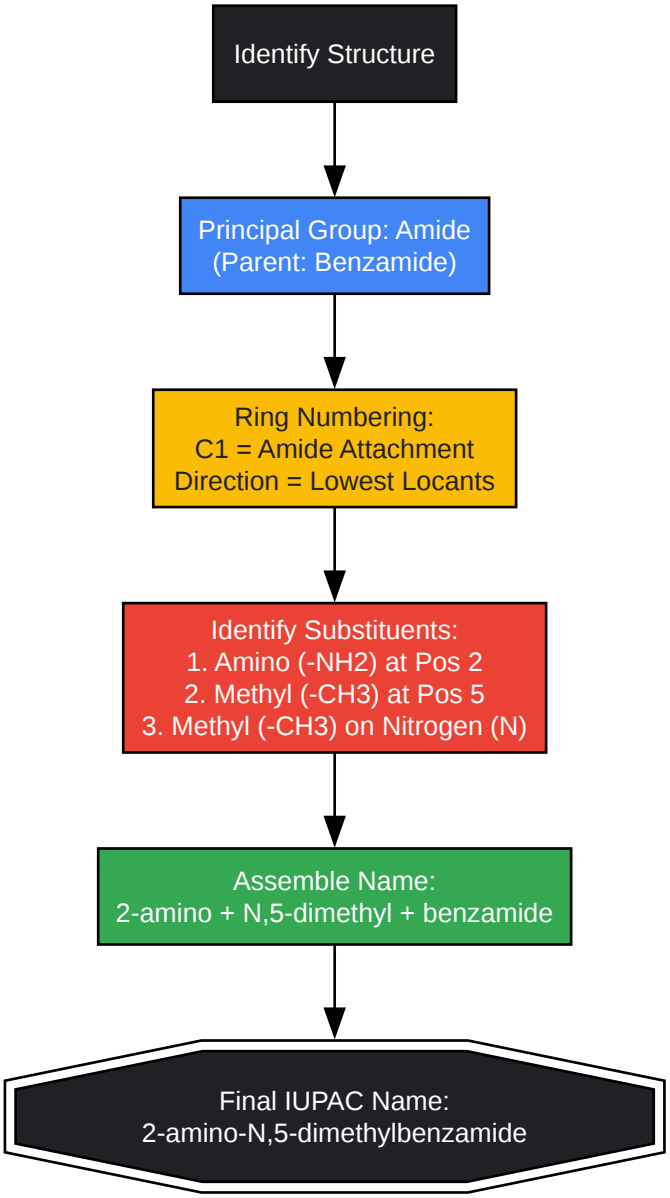
) or alkyl groups. Thus, the parent structure is Benzamide.
- Numbering the Parent Ring:
  - The carbon atom attached to the amide carbonyl is assigned Position 1.
  - Numbering proceeds around the ring to give the lowest locants to substituents.
  - The Amino group is at Position 2 (ortho).[1]
  - The Methyl group on the ring is at Position 5 (meta to the amide, para to the amine).
- N-Substitution: The methyl group attached to the amide nitrogen is designated with the locant

  .
- Alphabetization: Substituents are listed alphabetically: Amino comes before Dimethyl. Note that "di" is a multiplier and is ignored in alphabetization rules, but here "Amino" (A) precedes "Methyl" (M) regardless.

Nomenclature Visualization

The following diagram illustrates the decision tree for deriving the systematic name.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: IUPAC nomenclature decision tree for **2-amino-N,5-dimethylbenzamide**.

Synthetic Methodology: The Isatoic Anhydride Route[2][3]

While direct amide coupling (using HATU or EDC) of 2-amino-5-methylbenzoic acid and methylamine is possible, it is atom-inefficient and requires expensive reagents. The Isatoic Anhydride route is the industrial and laboratory standard due to its "self-activating" nature and high atom economy.

© 2026 BenchChem. All rights reserved.

Reaction Mechanism

The synthesis proceeds in two stages:

- Cyclization: 2-amino-5-methylbenzoic acid reacts with a carbonyl source (Triphosgene or Phosgene) to form 6-methylisatoic anhydride.
- Ring Opening (Aminolysis): Nucleophilic attack by methylamine on the anhydride carbonyl (C4) releases

  and yields the target benzamide.

Why this route?

- Protection/Activation: The anhydride moiety simultaneously protects the aniline nitrogen and activates the carboxylic acid.
- Purification: The byproduct is

  (gas), simplifying workup.

Step-by-Step Protocol

Materials:

- Starting Material: 2-amino-5-methylbenzoic acid (CAS: 2941-78-8)
- Reagent: Triphosgene (Solid phosgene equivalent, safer handling)
- Reagent: Methylamine (33% in Ethanol or 2M in THF)
- Solvent: THF (Anhydrous), Ethanol

Workflow:

- Preparation of 6-Methylisatoic Anhydride:
  - Dissolve 2-amino-5-methylbenzoic acid (10 mmol) in anhydrous THF (50 mL).

© 2026 BenchChem. All rights reserved.

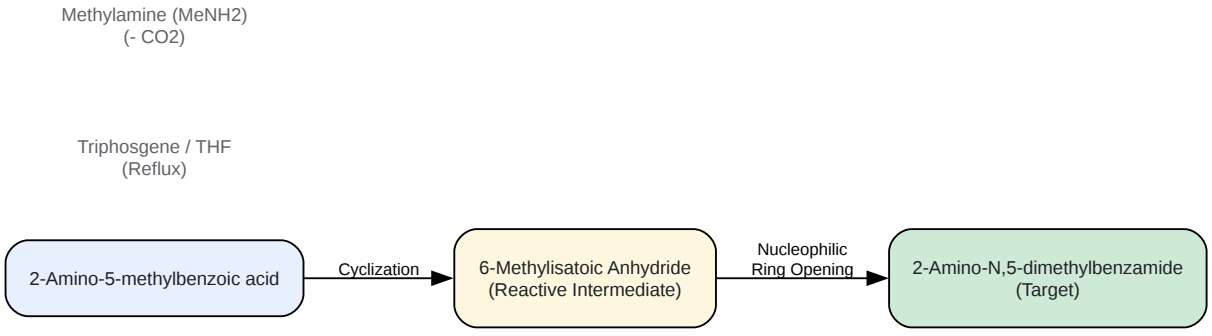
- Cool to 0°C. Add Triphosgene (3.5 mmol) portion-wise (Caution: Fume hood mandatory).
- Reflux for 2 hours until the solution becomes clear and HCl evolution ceases.
- Concentrate in vacuo to obtain the solid anhydride intermediate.

- Aminolysis (Ring Opening):
  - Redissolve the crude anhydride in THF (20 mL).
  - Add Methylamine solution (12 mmol, 1.2 eq) dropwise at room temperature.
  - Observation: Evolution of gas (

) indicates reaction progress.
  - Stir for 2 hours.

- Isolation:
  - Evaporate solvent.[2][3]
  - Recrystallize the residue from Ethanol/Water (9:1) to yield colorless crystals.

Synthesis Pathway Diagram



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 2: Synthetic workflow via the Isatoic Anhydride intermediate, highlighting the decarboxylative ring-opening mechanism.

Structural Characterization & Data

Validation of the synthesized compound requires comparing experimental data against expected spectral signatures.

Physical Properties

Property	Value	Note
Molecular Formula		
Molecular Weight	164.21 g/mol	
Appearance	White to off-white crystalline solid	
Melting Point	122–124 °C	Consistent with benzamide derivatives
Solubility	DMSO, Methanol, Ethanol	Poor solubility in water

Spectroscopic Analysis (NMR)

Solvent: DMSO-

, 400 MHz

© 2026 BenchChem. All rights reserved.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
8.15	Broad quartet	1H	Amide NH	Coupled to N-methyl group
7.25	Singlet (d)	1H	Ar-H6	Ortho to amide, meta to methyl
6.95	Doublet (Hz)	1H	Ar-H4	Meta coupling
6.58	Doublet (Hz)	1H	Ar-H3	Ortho to amine (shielded)
6.10	Broad Singlet	2H	Ar-NH2	Aniline protons (exchangeable)
2.72	Doublet (Hz)	3H	N-CH3	Coupled to Amide NH
2.18	Singlet	3H	Ar-CH3	Methyl at Position 5

Interpretation:

- The doublet at 2.72 ppm confirms the -methyl group is attached to the amide nitrogen (coupling with NH).
- The broad singlet at 6.10 ppm confirms the presence of the primary aniline amine.
- The aromatic region shows a characteristic 1,2,4-substitution pattern.

References

© 2026 BenchChem. All rights reserved.

- ChemicalBook. (2023). **2-amino-N,5-dimethylbenzamide** Product Description and Synthesis. Retrieved from
- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 18719706, **2-amino-N,5-dimethylbenzamide**. Retrieved from [4]
- Coppola, G. M. (1980).[2] The Chemistry of Isatoic Anhydride. Synthesis, 1980(07), 505-536. (Foundational text on the isatoic anhydride mechanism described in Section 3).
- IUPAC. (2013). Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013 (Blue Book). Royal Society of Chemistry. (Basis for Section 2).
- World Intellectual Property Organization. (2006).[5] Patent WO2006062978: Anthranilamide Insecticides. (Demonstrates the industrial relevance of this scaffold). Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Amino-N,N-dimethylbenzamide | CAS 6526-66-5 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 2. 2-Amino-N,3-dimethylbenzamide - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 2-amino-N,5-dimethylbenzamide synthesis - chemicalbook [chemicalbook.com]
- 4. americanelements.com [americanelements.com]
- 5. CN103702978A - Method for preparing 2-amino-5-cyano-N,3-dimethylbenzamide - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Guide: 2-Amino-N,5-dimethylbenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2853377/docs#technical-guide-2-amino-n-5-dimethylbenzamide]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.